

An In-depth Technical Guide to 2-Methylglutaronitrile

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Compound of Interest

Compound Name: 2-Methylglutaronitrile

CAS No.: 28906-50-5

Cat. No.: B7801623

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This guide provides a comprehensive overview of **2-Methylglutaronitrile**, a significant chemical intermediate. It is intended for researchers, scientists, and professionals in drug development, offering in-depth insights into its properties, synthesis, applications, and safe handling.

Core Identification and Physicochemical Properties

2-Methylglutaronitrile, systematically named 2-methylpentanedinitrile, is a chiral organic compound primarily encountered as a racemate.^[1] It is a colorless to pale yellow liquid with a distinct, unpleasant odor.^{[1][2]} Its significance in industrial chemistry has grown from being a byproduct to a valuable precursor and solvent.^[3]

The unique identification of this compound is crucial for regulatory and research purposes. Its primary identifier is the CAS (Chemical Abstracts Service) number 4553-62-2.^[1]

Key Physicochemical Data:

A summary of the essential quantitative properties of **2-Methylglutaronitrile** is presented below for quick reference.

Property	Value	Source(s)
CAS Number	4553-62-2	[1][4][5]
Molecular Formula	C ₆ H ₈ N ₂	[1][4][5]
Molar Mass	108.144 g·mol ⁻¹	[1][5]
Appearance	Colorless to pale yellow liquid	[1][2]
Density	0.95 g/mL at 25 °C	[4]
Melting Point	-45 °C	[1][4]
Boiling Point	269-271 °C	[4]
Flash Point	115 °C (closed cup)	
Water Solubility	52.3 g/L at 20 °C	[4]
Refractive Index	n _{20/D} 1.434	[4]

Synthesis and Industrial Production

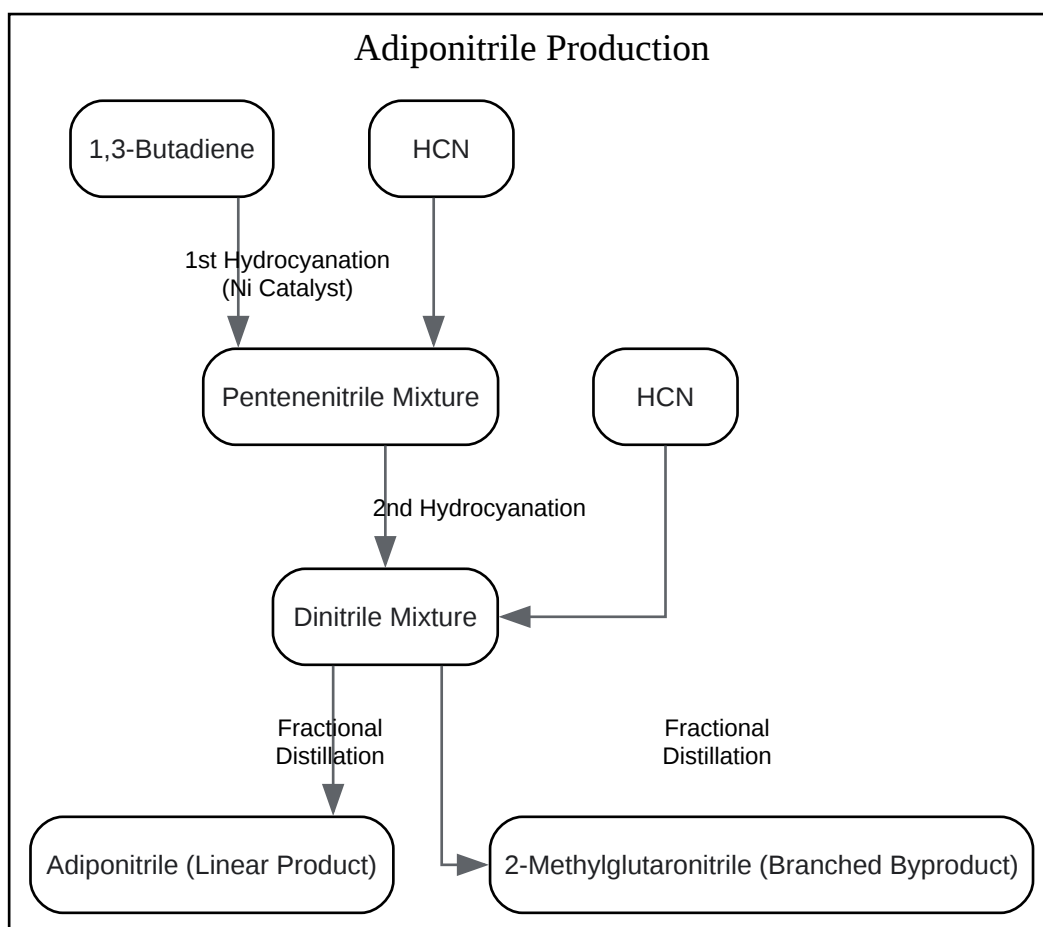
The primary industrial source of **2-Methylglutaronitrile** is as a byproduct in the large-scale synthesis of adiponitrile, a key precursor for nylon 66.[1][3] This process involves the hydrocyanation of 1,3-butadiene.[1]

The synthesis can be visualized as a multi-step process:

- First Hydrocyanation: 1,3-butadiene reacts with hydrogen cyanide (HCN) in the presence of a nickel catalyst to form a mixture of pentenenitriles.[1]
- Isomerization: This mixture is then isomerized to favor 3- and 4-pentenenitriles.[1]
- Second Hydrocyanation: A second molecule of HCN is added to the pentenenitrile mixture. While the desired product is the linear adiponitrile, the formation of the branched isomer, **2-Methylglutaronitrile**, occurs concurrently.[1][3]

The regioselectivity of the second hydrocyanation step is a critical factor influencing the ratio of adiponitrile to **2-Methylglutaronitrile**. [3] The **2-Methylglutaronitrile** can be separated from the

product mixture by fractional distillation.[1]



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Caption: Industrial synthesis of Adiponitrile and **2-Methylglutaronitrile**.

Chemical Reactivity and Key Transformations

The dinitrile functionality of **2-Methylglutaronitrile** allows for a variety of chemical transformations, making it a versatile building block in organic synthesis.[2]

Hydrogenation

Catalytic hydrogenation of the nitrile groups is a key reaction.

- To Diamine: Hydrogenation in the presence of a Raney cobalt catalyst yields 2-methyl-1,5-pentanediamine.[1] This diamine is a precursor for specific polyamides and polyurethanes.[1]

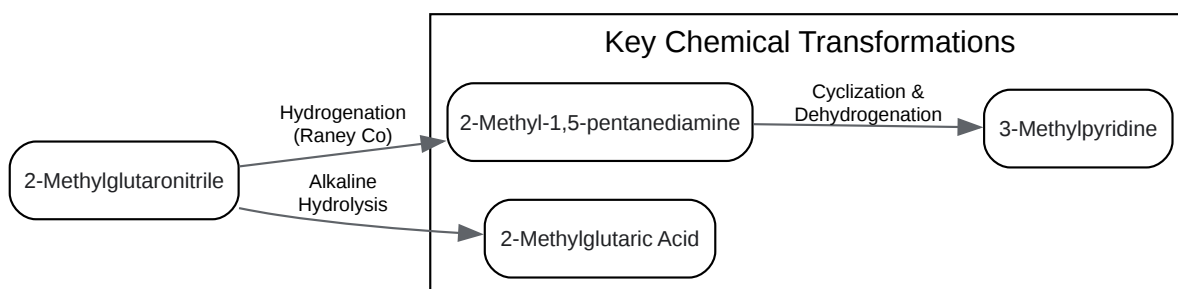
Hydrolysis

The nitrile groups can be hydrolyzed to carboxylic acids.

- To Diacid: Alkaline hydrolysis converts **2-Methylglutaronitrile** to 2-methylglutaric acid.[1]
- To Imide: Heating with water in the presence of a titanium dioxide catalyst can form 2-methylglutarimide.[1]

Cyclization and Further Reactions

- To Pyridine Derivatives: 2-Methyl-1,5-pentanediamine can be converted to 3-methylpiperidine, which can then be dehydrogenated to 3-methylpyridine (β -picoline).[1][5] 3-Methylpyridine is a precursor to nicotinamide (a form of vitamin B3).[1]



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Sources

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